

Essential Safety and Logistical Information for Handling Centhaquin

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Compound of Interest

Compound Name: Centhaquin

Cat. No.: B1668379

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of investigational compounds like **Centhaquin** is paramount. This document provides a comprehensive guide to the necessary personal protective equipment (PPE), operational procedures, and disposal plans to minimize risk and ensure a safe laboratory environment.

Chemical and Physical Properties

A summary of **Centhaquin**'s key chemical and physical properties is provided below.

Property	Value	Reference
Molecular Formula	C ₂₂ H ₂₅ N ₃	[1]
Molecular Weight	331.5 g/mol	[1]
Appearance	Solid	MedChemExpress
Solubility	DMSO: 62.5 mg/mL (188.57 mM)	[2]
Storage Temperature	Powder: -20°C for 3 years, 4°C for 2 years. In solvent: -80°C for 2 years, -20°C for 1 year.	[2]

Hazard Identification and Safety Precautions

Centhaquin is classified with the following hazards according to the Globally Harmonized System (GHS)[1][3].

Hazard Class	GHS Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Hazardous to the Aquatic Environment, Long-Term Hazard	Category 4	H413: May cause long lasting harmful effects to aquatic life

Signal Word: Warning[3]

Precautionary Statements:[1][3]

- P264: Wash skin thoroughly after handling.
- P273: Avoid release to the environment.
- P280: Wear protective gloves/eye protection/face protection.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P332 + P313: If skin irritation occurs: Get medical advice/attention.
- P337 + P313: If eye irritation persists: Get medical advice/attention.
- P362 + P364: Take off contaminated clothing and wash it before reuse.
- P501: Dispose of contents/container to an approved waste disposal plant.

Personal Protective Equipment (PPE) Protocol

A risk assessment should be conducted for all procedures involving **Centhaquin** to ensure appropriate PPE is selected[4][5][6]. The following table outlines the recommended PPE.

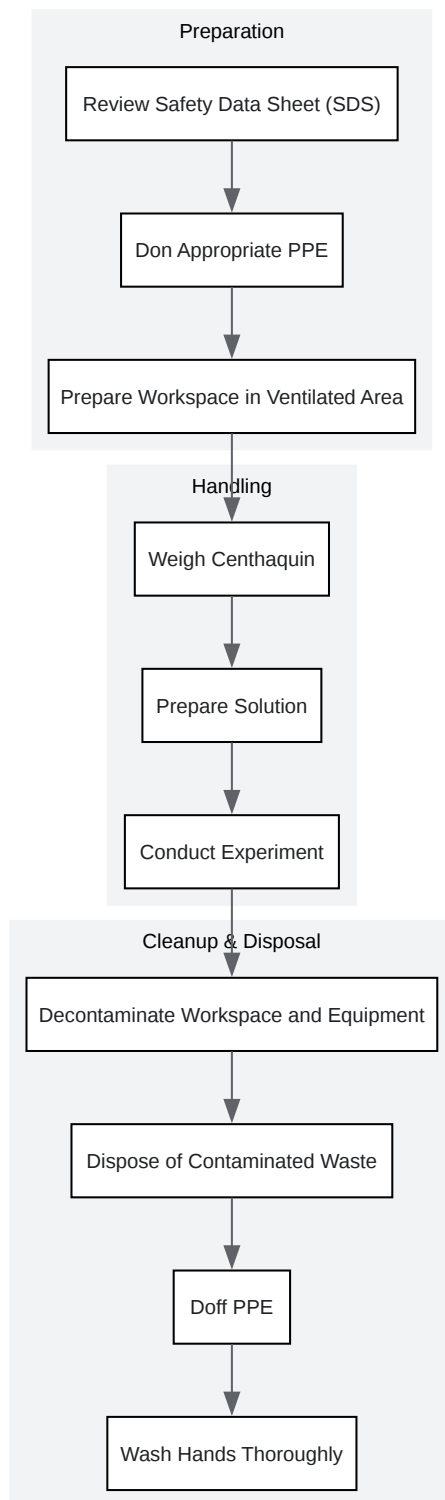
PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., nitrile)	To prevent skin contact and irritation[3][4].
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles. A face shield may be required for splash hazards[4][7].	To protect against eye irritation from splashes or aerosols[3][4].
Body Protection	Laboratory coat	To protect skin and clothing from contamination[4][7].
Respiratory Protection	Not generally required for handling small quantities in a well-ventilated area. Use a NIOSH-approved respirator if aerosols may be generated[8].	To prevent inhalation if the material is aerosolized.

Operational and Disposal Plans

Experimental Workflow for Handling Centhaquin

The following diagram outlines the procedural steps for safely handling **Centhaquin** in a laboratory setting.

Experimental Workflow for Handling Centhaquin



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Caption: A step-by-step workflow for the safe handling of **Centhaquin** in a laboratory setting.

Detailed Methodologies

In Vivo Experimental Protocol Example (Rat Model of Hemorrhagic Shock)

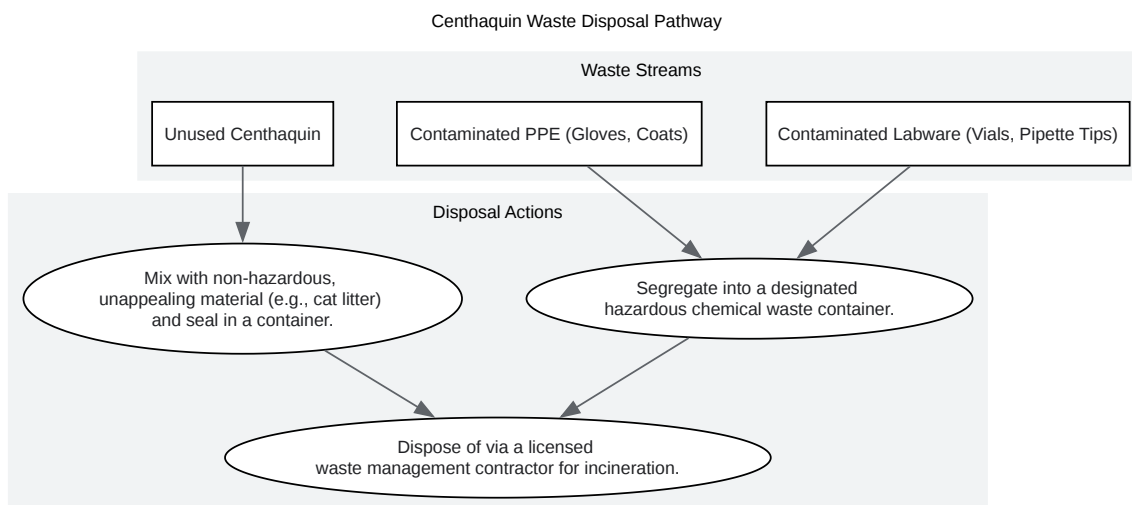
This protocol is a summary of methodologies described in published research[9][10].

- Animal Preparation: Adult Sprague-Dawley rats are anesthetized. Catheters are placed for blood withdrawal, pressure monitoring, and drug administration[10].
- Induction of Hemorrhage: Blood is withdrawn to maintain a mean arterial pressure (MAP) of 35-40 mm Hg for a specified period (e.g., 30 minutes)[10].
- Resuscitation:
 - The control group receives a standard resuscitation fluid (e.g., normal saline or 3% hypertonic saline)[10].
 - The experimental group receives **Centhaquin** (e.g., 0.05 mg/kg) dissolved in the resuscitation fluid[9].
- Monitoring: Cardiovascular parameters, blood gases, and lactate levels are monitored throughout the experiment[10].
- Endpoint: The primary endpoint may be survival time or restoration of hemodynamic parameters[9].

Disposal Plan

Proper disposal of **Centhaquin** and associated waste is crucial to prevent environmental contamination and accidental exposure.

Waste Segregation and Disposal Pathway



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Caption: A logical flow for the segregation and disposal of waste generated from handling **Centhaquin**.

Step-by-Step Disposal Guidance:

- Unused or Expired **Centhaquin**:
 - Do not dispose of down the drain or in regular trash[11][12][13].
 - The preferred method is to use a chemical waste disposal service or a drug take-back program[11][12].
 - If a take-back program is unavailable, mix the unused compound with an inert and non-palatable material such as cat litter or coffee grounds. Place the mixture in a sealed container to prevent leakage and dispose of it in the designated hazardous waste stream[14][13].

- Contaminated Materials:
 - All disposable items that have come into contact with **Centhaquin**, such as gloves, pipette tips, and empty vials, should be considered contaminated waste.
 - Place these materials in a clearly labeled, sealed container or bag for hazardous waste[15].
- Decontamination of Reusable Equipment:
 - Thoroughly clean and decontaminate all non-disposable equipment and surfaces that have come into contact with **Centhaquin**. Use an appropriate cleaning agent and follow your institution's standard operating procedures for decontamination.
- Final Disposal:
 - All generated hazardous waste must be disposed of through a licensed environmental waste management company, in accordance with local, state, and federal regulations[12]. Ensure that all waste is properly manifested and tracked to its final disposal.

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